Technical Procurement & Application Guide: 4-Fluoro-5-iodo-2-methylphenol

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Compound of Interest

Compound Name:	*4-Fluoro-5-iodo-2-methylphenol*
CAS No.:	*900175-53-3*
Cat. No.:	*B1444783*

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Chemical Identity & Structural Significance[1][2][3][4][5]

4-Fluoro-5-iodo-2-methylphenol is a trisubstituted phenolic building block characterized by a specific "meta-to-hydroxyl" functionalization pattern that is difficult to access via standard electrophilic aromatic substitution.[1]

- CAS Number: 900175-53-3[1][2][3][4][5]
- Molecular Formula: C_7H_6FIO[1][6]
- Molecular Weight: 252.02 g/mol [1][6]
- SMILES:Cc1cc(I)c(F)cc1O (Note: Numbering priority places OH at 1, Me at 2, F at 4, I at 5).

Synthetic Value Proposition

The strategic value of this compound lies in its orthogonal reactivity:

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- Phenolic -OH: Serves as a nucleophile for etherification or a directing group.[1]
- Aryl Iodide (C-5): A highly reactive handle for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira), enabling carbon skeleton extension meta to the hydroxyl group.[1]
- Aryl Fluoride (C-4): Provides metabolic stability (blocking para-oxidation) and modulates lipophilicity (LogP) and pKa via inductive effects.[1]

This substitution pattern is particularly valuable in kinase inhibitor discovery, where "meta" vectors are often used to access hydrophobic pockets in the ATP-binding site.[1]

Commercial Supply Landscape

Unlike common commodity phenols (e.g., 4-fluoro-2-methylphenol), the 5-iodo derivative is a Tier 3 Research Chemical.[1] It is typically not held in multi-kilogram inventory but is available in milligram-to-gram quantities for discovery campaigns.[1]

Primary Commercial Suppliers

The following entities are verified sources with established supply chains for this CAS.

Supplier	Type	Typical Pack Size	Lead Time (Est.)	Primary Region
Key Organics (BIONET)	Originator/Stockist	1 mg – 1 g	1–2 Weeks	UK / Global
Apollo Scientific	Distributor/Stockist	100 mg – 5 g	1–2 Weeks	UK / EU
Fujifilm Wako	Distributor	100 mg – 1 g	2–3 Weeks	Japan / Asia
Sigma-Aldrich	Aggregator	250 mg – 1 g	Varies	Global

Procurement Decision Matrix

Due to the high cost per gram (often >$50/100mg), procurement strategies must shift based on project phase.[1]

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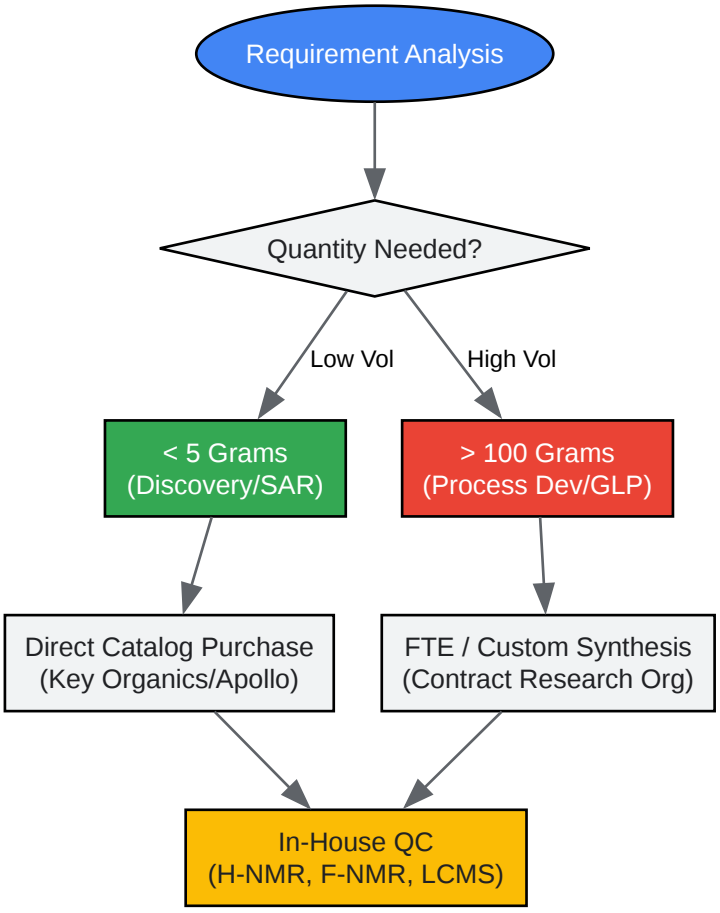

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Figure 1: Decision tree for sourcing **4-Fluoro-5-iodo-2-methylphenol** based on scale.

Quality Assurance & Analytical Protocols

When sourcing this compound from aggregators, "lot selection" is critical. The proximity of the iodine and fluorine atoms can lead to de-iodination side products during storage if not stabilized.[1]

Self-Validating QC Protocol

Upon receipt, the following analytical workflow is mandatory to verify identity and purity.

A. 1H-NMR Spectroscopy (Validation Logic)

The spectrum should show two distinct aromatic singlets (or weak doublets due to long-range F-coupling) because the protons at C-3 and C-6 are isolated by substituents.[1]

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- Protocol: Dissolve ~5 mg in DMSO-d6.
- Expected Signals:
  - δ ~2.1 ppm (3H, s): Methyl group at C-2.[1]
  - δ ~6.8-7.0 ppm (1H, d, J~10Hz): Proton at C-3 (ortho to F, meta to I).
  - δ ~7.4-7.6 ppm (1H, d, J~6Hz): Proton at C-6 (ortho to OH, meta to I).[1]
  - δ ~9.5 ppm (1H, s, br): Phenolic -OH (exchangeable).[1]

B. 19F-NMR (Purity Check)

Fluorine NMR is the most sensitive tool for detecting regioisomers (e.g., 6-iodo impurity).[1]

- Expectation: A single sharp peak around -110 to -120 ppm (relative to CFCl3).[1] Multiple peaks indicate isomeric contamination.[1]

C. LC-MS (Identity)[1]

- Ionization: ESI Negative Mode (Phenols ionize well in Neg mode: $[M-H]^-$).
- Expected Mass: 250.9 $[M-H]^-$.[1]
- Isotope Pattern: Iodine is monoisotopic (127I), so no M+2 pattern like Br/Cl.[1]

Synthetic Utility & Reaction Mapping[1][12]

The 5-iodo position is the primary "reactive handle."[1] Below is a standard workflow for utilizing this building block in drug discovery, specifically for installing biaryl systems via Suzuki coupling.

Experimental Protocol: Suzuki-Miyaura Coupling

Objective: Coupling **4-Fluoro-5-iodo-2-methylphenol** with Phenylboronic acid.[1]

- Reagents:
  - Substrate: 1.0 eq (**4-Fluoro-5-iodo-2-methylphenol**)[1]

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- Boronic Acid: 1.2 eq[1]
- Catalyst: $Pd(dppf)Cl_2$[1]·DCM (5 mol%)[1]
- Base: K_2CO_3 (3.0 eq)[1]
- Solvent: 1,4-Dioxane/Water (4:1)

- Procedure:
  - Charge a microwave vial with substrate, boronic acid, base, and catalyst.[1]
  - Seal and purge with N_2 for 5 minutes.[1]
  - Add degassed solvent via syringe.[1]
  - Heat at 80°C for 4–6 hours (monitor by LCMS).
  - Note: The free phenol can poison some catalysts; if conversion is low, protect the phenol as a MOM-ether or Benzyl ether prior to coupling.[1]

Pathway Visualization[1]

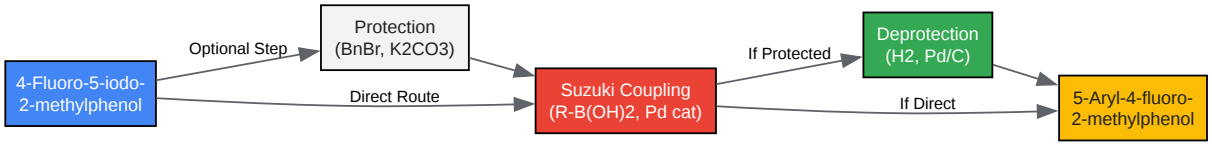

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Figure 2: Synthetic workflow for derivatizing the 5-iodo position.

Safety & Handling

- Hazards: Like most halophenols, this compound is likely Corrosive (H314) and Toxic if swallowed (H301).[1]

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- Storage: Light sensitive (Iodine-carbon bond is photolabile).[1] Store at 2–8°C in amber vials under inert atmosphere (Argon/Nitrogen).
- Disposal: Halogenated organic waste streams.

References

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